

# Application Notes and Protocols for HPLC Quantification of Aluminum with Lumogallion

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## Compound of Interest

Compound Name: Lumogallion

Cat. No.: B1664157

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## Introduction

Aluminum, a ubiquitous element, is monitored in various matrices, including biological fluids, parenteral solutions, and environmental samples, due to its potential toxicity. This document outlines a sensitive and reliable High-Performance Liquid Chromatography (HPLC) method for the quantification of aluminum. The method is based on the pre-column formation of a highly fluorescent complex between aluminum and **Lumogallion** (4-chloro-3-(2,4-dihydroxyphenylazo)-2-hydroxybenzene-1-sulfonic acid). The resulting complex is then separated by reversed-phase HPLC and detected by fluorescence, offering high selectivity and sensitivity. This approach has been successfully applied to the determination of aluminum in human serum, urine, and parenteral solutions.<sup>[1][2][3][4]</sup>

## Quantitative Data Summary

The following table summarizes the quantitative performance of the HPLC-**Lumogallion** method as reported in various studies.

Parameter	Serum <sup>[3]</sup>	Aqueous Solution	Urine	Parenteral Solutions
Limit of Detection (LOD)	0.05 µg/L	0.05 - 0.1 µg/L	0.45 pg (on-column)	0.1 µg/L
Limit of Quantification (LOQ)	2.2 µg/L	Not Reported	Not Reported	Not Reported
Linear Range	Not Reported	1 - 200 µg/L	Not Reported	Not Reported
Recovery	> 90%	> 90%	Not Reported	> 90%
Relative Standard Deviation (RSD)	Not Reported	< 1% at 50 µg/L	Not Reported	Not Reported

## Experimental Protocols

This section provides detailed methodologies for sample preparation and HPLC analysis.

### I. Reagents and Materials

- Aluminum standard solutions
- Lumogallion** reagent
- Perchloric acid (0.83 mol/L)
- Sodium hydroxide (2 mol/L)
- Methanol
- Potassium hydrogen phthalate (0.2 mol/L and 0.02 M)
- Acetonitrile (HPLC grade)
- Distilled deionized water

- LiChrosorb RP-18 column or equivalent C18 column

## II. Sample Preparation

### A. Serum Samples

- To deproteinize, mix serum samples with 0.83 mol/L perchloric acid.
- Centrifuge the mixture.
- Collect the supernatant and mix it with the **Lumogallion** reagent.
- Allow the complex to form for 1 hour at pH  $5 \pm 0.5$ .

### B. Urine Samples

- Pretreat urine samples with 2 mol/L sodium hydroxide and methanol.
- Incubate at  $-20^{\circ}\text{C}$  for 1 hour.
- Centrifuge the mixture and discard the supernatant.
- Resuspend the precipitate in perchloric acid.
- Add the **Lumogallion** reagent and allow the complex to form for 1 hour at pH  $5 \pm 0.5$ .

### C. Parenteral Solutions and Injections

- Dilute the samples as needed with distilled deionized water.
- Add the **Lumogallion** reagent.
- Adjust the pH to  $5 \pm 0.5$  and allow 1 hour for complex formation.

## III. HPLC Analysis

### A. Chromatographic Conditions from Clinical Chemistry Study

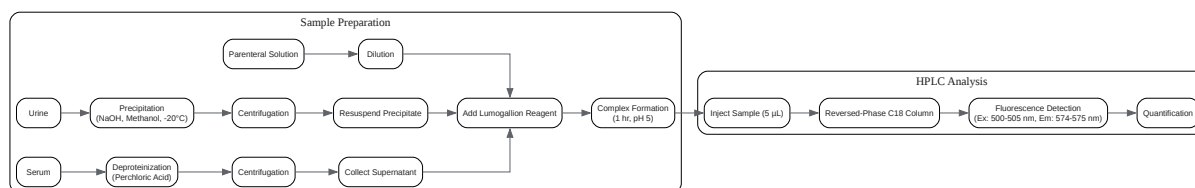
- Mobile Phase: A mixture of 100 mL of 0.2 mol/L potassium hydrogen phthalate, 220 mL of acetonitrile, and distilled deionized water to make up 1 liter.
- Flow Rate: 1 mL/min
- Injection Volume: 5  $\mu$ L
- Column: A suitable reversed-phase column.
- Detection: Fluorescence detector with excitation at 500 nm and emission at 575 nm.
- Elution Time: The major aluminum-**lumogallion** complex elutes at approximately 3.5 minutes.

#### B. Chromatographic Conditions from Journal of Chromatography B: Biomedical Applications Study

- Mobile Phase: 30% acetonitrile, 70% 0.02 M potassium hydrogen phthalate, and 10  $\mu$ M **Lumogallion**.
- Column: LiChrosorb RP-18
- Detection: Fluorescence detector with excitation at 505 nm and emission at 574 nm.

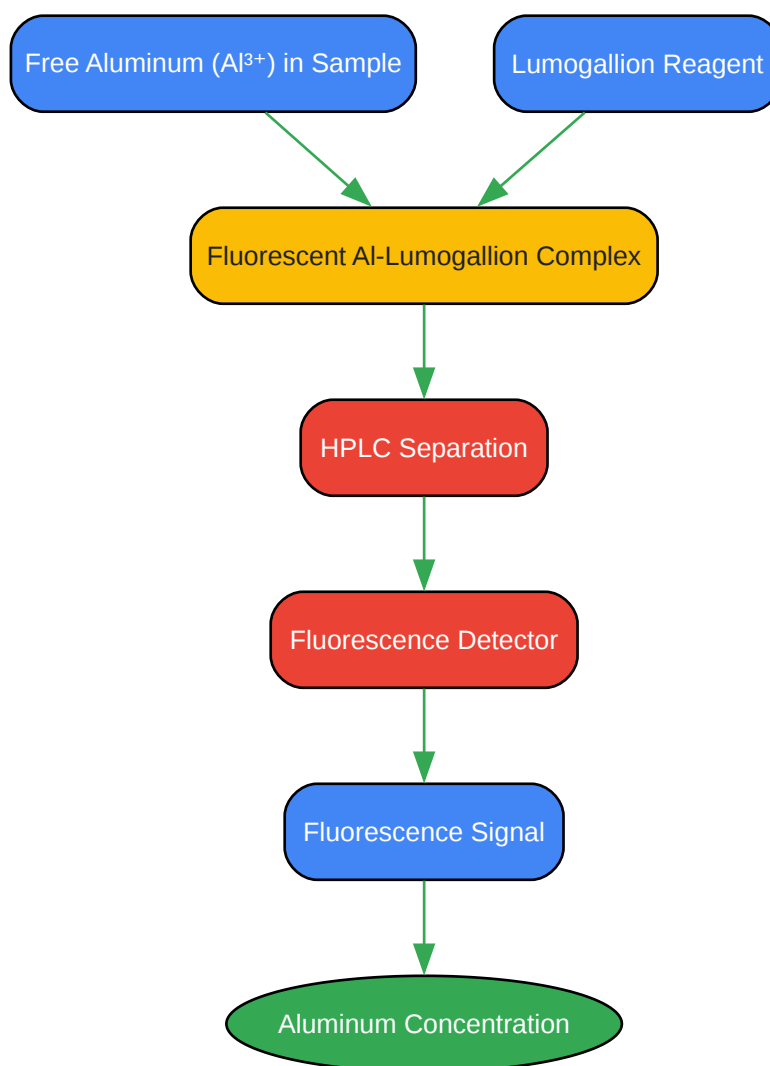
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the key processes involved in the HPLC quantification of aluminum using **Lumogallion**.



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Caption: Experimental workflow for HPLC quantification of aluminum.



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Caption: Logical relationship of the analytical method.

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## References

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